

An In-depth Technical Guide to Strontium Arsenate (CAS Number: 13464-68-1)

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Compound of Interest

Compound Name: *Strontium arsenate*

CAS No.: *13464-68-1*

Cat. No.: *B079259*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties and associated hazards of **Strontium Arsenate** (CAS No. 13464-68-1). **Strontium arsenate**, with the chemical formula $\text{Sr}_3(\text{AsO}_4)_2$, is an inorganic salt that presents significant toxicological concerns due to its arsenate component.^[1] This document consolidates available data on its physical and chemical characteristics, outlines its synthesis, and details its health hazards. Due to the limited availability of specific experimental data in publicly accessible literature, this guide also highlights areas where information is currently lacking.

Chemical and Physical Properties

Strontium arsenate is a white, solid inorganic salt at standard temperature and pressure.^[1] Many of its fundamental physicochemical properties are not extensively documented in readily available literature.^{[1][2]}

Table 1: Physical and Chemical Properties of **Strontium Arsenate**

Property	Value	Reference
CAS Number	13464-68-1	[1]
Molecular Formula	$\text{Sr}_3(\text{AsO}_4)_2$	[1]
Molecular Weight	540.7 g/mol	[1]
Appearance	White solid/powder	[1]
Melting Point	Data not available	[3]
Boiling Point	Data not available	[3]
Density	Data not available	[3]
Solubility in Water	Very low	[1]
Solubility Product Constant (Ksp)	$\sim 4.29 \times 10^{-19}$	[1][2]

Crystal Structure

The crystal structure of **strontium arsenate** consists of strontium cations (Sr^{2+}) and arsenate anions (AsO_4^{3-}) forming a three-dimensional network. Within this structure, the strontium ions are coordinated with oxygen atoms from the arsenate groups.[1]

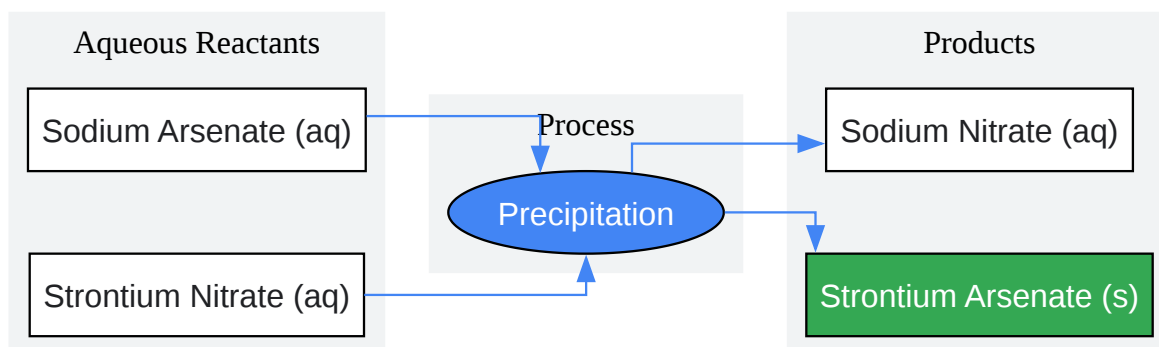
Chemical Reactivity

Under acidic conditions, **strontium arsenate** dissolves, releasing strontium ions and forming arsenic acid.[2] The arsenate component can undergo reduction to the more toxic and mobile arsenite form, particularly through microbial action.[2]

Synthesis

Precipitation Method

A common laboratory-scale synthesis of **strontium arsenate** involves a precipitation reaction. This is achieved by reacting a soluble strontium salt, such as strontium nitrate, with a soluble arsenate salt, like sodium arsenate, in an aqueous solution.[2] The resulting **strontium arsenate** precipitates out of the solution and can be isolated.[2]



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A simplified workflow for the precipitation synthesis of **Strontium Arsenate**.

Experimental Protocol: Precipitation Synthesis

A detailed, standardized experimental protocol for the synthesis of **strontium arsenate** is not readily available in the reviewed literature. However, a general procedure based on the precipitation reaction is as follows:

- **Preparation of Reactant Solutions:** Prepare aqueous solutions of a soluble strontium salt (e.g., Strontium Nitrate, $\text{Sr}(\text{NO}_3)_2$) and a soluble arsenate salt (e.g., Sodium Arsenate, Na_3AsO_4) of known concentrations.
- **Reaction:** Slowly add the sodium arsenate solution to the strontium nitrate solution with constant stirring. A white precipitate of **strontium arsenate** will form.
- **Digestion:** The mixture may be gently heated to promote the growth of larger crystals, which facilitates easier filtration.
- **Isolation:** The precipitate is collected by filtration.
- **Washing:** The collected solid is washed with deionized water to remove any soluble impurities, such as sodium nitrate.
- **Drying:** The purified **strontium arsenate** is dried in an oven at a suitable temperature to remove residual water.

Hazards and Toxicology

The primary hazard associated with **strontium arsenate** is the toxicity of the arsenate anion.^[1] Arsenic and its compounds are classified as toxic and carcinogenic.

Table 2: Toxicological Profile of **Strontium Arsenate**

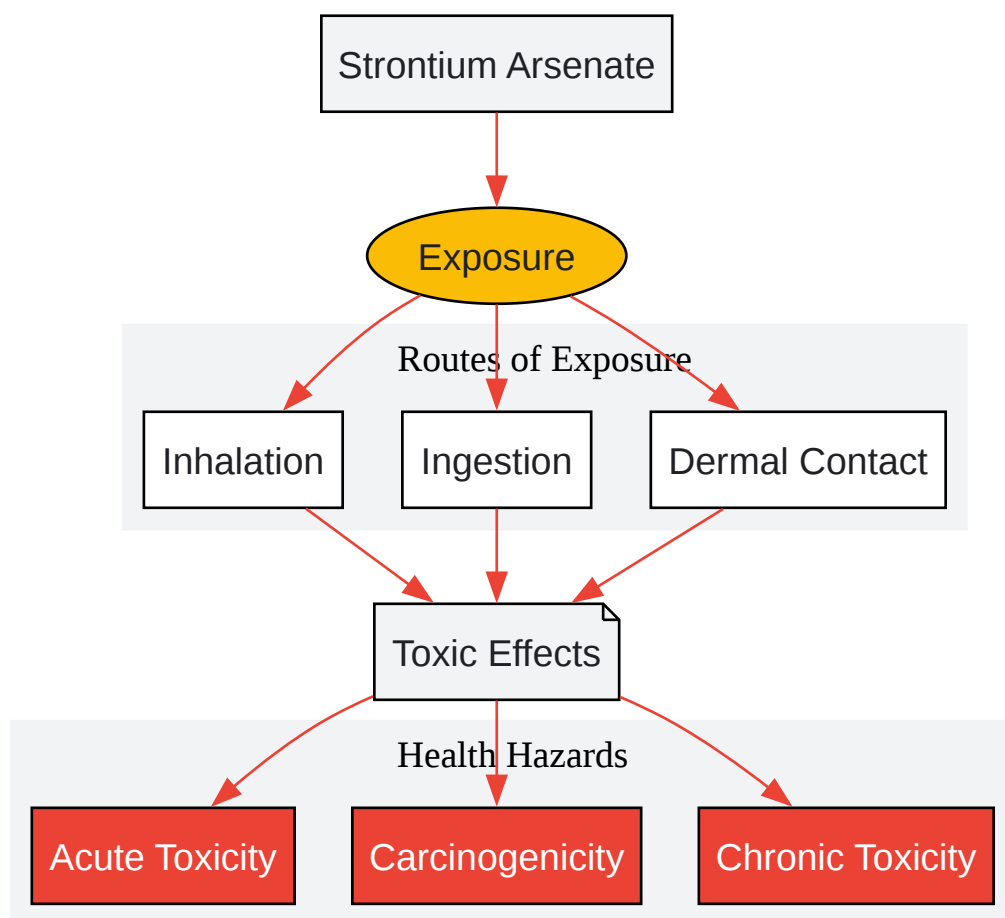
Hazard	Description	Reference
Acute Toxicity	Ingestion or inhalation can lead to arsenical poisoning, with symptoms including nausea, vomiting, abdominal pain, and diarrhea.	^[4]
Carcinogenicity	Arsenic compounds are classified as human carcinogens.	^[4]
Chronic Toxicity	Long-term exposure may lead to skin lesions, neurological effects, and damage to the liver and kidneys.	^[4]
LD50	Specific LD50 data for Strontium Arsenate is not available.	

Mechanism of Toxicity

The toxicity of arsenate is primarily due to its chemical similarity to phosphate. This allows it to interfere with essential biochemical processes:

- **Phosphate Competition:** Arsenate can substitute for phosphate in phosphorylation reactions, leading to the formation of unstable arsenate esters that readily hydrolyze. This uncouples oxidative phosphorylation, disrupting cellular energy production.
- **Enzyme Inhibition:** Arsenate can inhibit various enzymes, further contributing to cellular dysfunction.^[1]

- Oxidative Stress: The metabolism of arsenic in the body can generate reactive oxygen species, leading to oxidative stress and cellular damage.[1]



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A logical overview of the hazards associated with **Strontium Arsenate** exposure.

Experimental Protocols for Toxicological Assessment

Specific toxicological studies on **strontium arsenate** are not widely published. The assessment of its toxicity would generally follow established OECD guidelines for testing of chemicals. These protocols would include:

- Acute Oral Toxicity (OECD TG 420, 423, or 425): To determine the median lethal dose (LD50).

- Repeated Dose Toxicity Studies (OECD TG 407, 408): To evaluate the effects of sub-acute or chronic exposure.
- Genotoxicity Tests (e.g., Ames test - OECD TG 471, In vitro micronucleus test - OECD TG 487): To assess the mutagenic potential.
- Carcinogenicity Studies (OECD TG 451): To determine the tumor-inducing potential over the lifespan of a test animal.

Conclusion

Strontium arsenate (CAS 13464-68-1) is a hazardous inorganic compound with limited publicly available data on its specific physical and chemical properties. Its primary danger lies in the toxicity of the arsenate component, which is a known carcinogen and can cause severe acute and chronic health effects. While general synthesis methods are understood, detailed experimental protocols and comprehensive toxicological data for this specific salt are scarce. Researchers and professionals handling this substance should exercise extreme caution and adhere to stringent safety protocols appropriate for handling highly toxic arsenic compounds. Further research is warranted to fully characterize the physicochemical properties and toxicological profile of **strontium arsenate**.

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